

Personal protective equipment for handling Ethyl trans-4-oxo-2-butenoate

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Compound of Interest

Compound Name: *Ethyl trans-4-oxo-2-butenoate*

Cat. No.: *B042197*

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Essential Safety and Handling Guide for Ethyl trans-4-oxo-2-butenoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ethyl trans-4-oxo-2-butenoate** (CAS 2960-66-9). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Safety and Hazard Information

Ethyl trans-4-oxo-2-butenoate is classified as a hazardous chemical. It is toxic if swallowed, causes burns, and may provoke an allergic skin reaction.^[1] The compound can be irritating to the eyes, skin, and respiratory system.

Quantitative Safety Data:

| Property | Value | Source |
|---------------------|-----------------------------|---------------------|
| Melting Point | -20 °C | |
| Boiling Point | 131 °C | |
| Density | 1.09 g/cm ³ | |
| Solubility in Water | 2.6 g/L at 25°C | [2] |
| UN Number | 2922 / 2927 | [1] |
| Hazard Class | 8 (Corrosive) / 6.1 (Toxic) | [1] |
| Packing Group | III | [1] |

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **Ethyl trans-4-oxo-2-butenoate**:

| PPE Category | Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Safety glasses with side-shields (conforming to EN166) or chemical safety goggles. [3] [4] A face shield may be required for splash hazards. | Protects against splashes and vapors that can cause severe eye irritation or burns. [1] |
| Hand Protection | Wear appropriate protective gloves. | Prevents skin contact, which can cause burns and allergic reactions. [1] [3] |
| Body Protection | Wear suitable protective clothing, such as a lab coat. | Protects against skin exposure from spills or splashes. [3] |
| Respiratory Protection | Use only under a chemical fume hood. [1] If a fume hood is not available, a NIOSH (US) or CEN (EU) approved respirator may be necessary. | Prevents inhalation of vapors, which are irritating to the respiratory system. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety.

1. Pre-Handling Preparations:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary materials and equipment within the fume hood before commencing work.
- Don all required personal protective equipment as specified above.

2. Handling the Chemical:

- Conduct all handling of **Ethyl trans-4-oxo-2-butenoate** within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Avoid direct contact with eyes, skin, and clothing.[\[1\]](#)[\[3\]](#)
- Do not breathe in mist, vapors, or spray.[\[1\]](#)
- Keep the container tightly closed when not in use.
- Keep away from open flames, hot surfaces, and other sources of ignition.[\[1\]](#)

3. Post-Handling Procedures:

- Wash hands thoroughly after handling the chemical.
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[5\]](#)
- Store **Ethyl trans-4-oxo-2-butenoate** in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#) It is recommended to keep it refrigerated.[\[1\]](#)

Emergency and Disposal Plan

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Seek medical attention if irritation or a rash occurs.[\[4\]](#)[\[5\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical help.[\[5\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse mouth with water and call a physician or poison control center immediately.[\[1\]](#)[\[5\]](#)

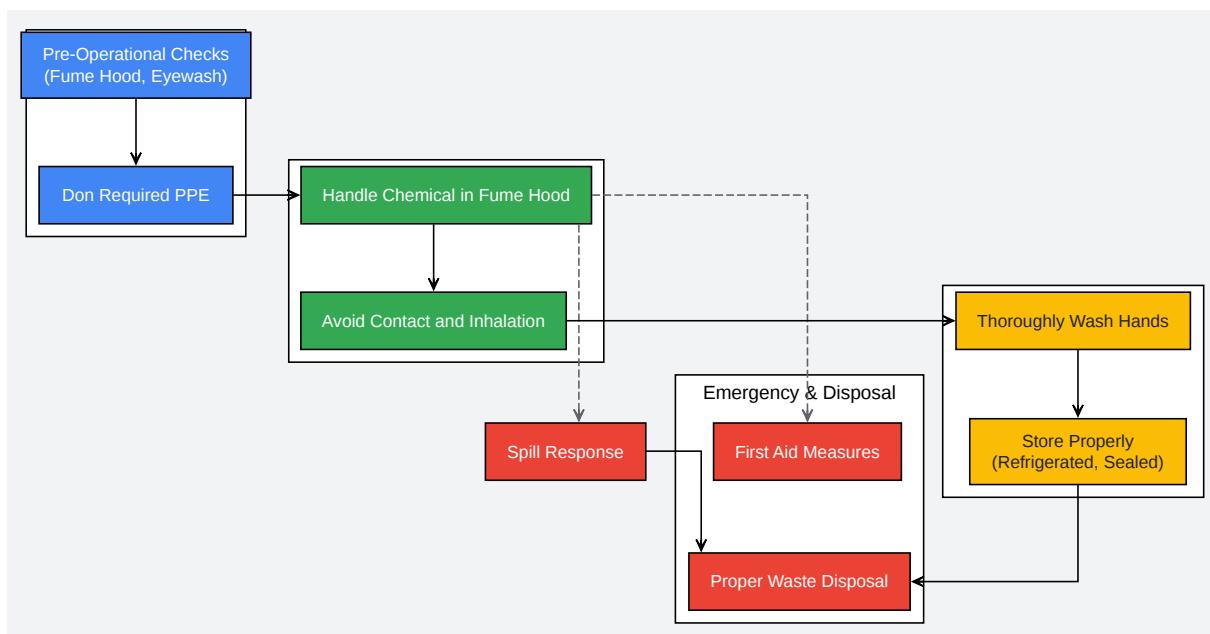
Spill Containment and Cleanup:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[1\]](#)
- Wear full personal protective equipment.
- Contain the spillage and absorb it with an inert material (e.g., sand, diatomite).[\[6\]](#)
- Collect the absorbed material and place it into a suitable, closed container for disposal.[\[1\]](#)

Disposal Plan:

- Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[3\]](#)
- Do not allow the product to enter drains or waterways.
- Contaminated packaging should be treated as hazardous waste.

Workflow for Safe Handling of Ethyl trans-4-oxo-2-butenoate



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